

Essential Safety and Logistics for Handling 2-Propanol-d8

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Compound of Interest

Compound Name: 2-Propanol-d8

Cat. No.: B1362042

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of specialized chemicals like **2-Propanol-d8** is paramount. This guide provides immediate, procedural, and step-by-step information for the operational use and disposal of **2-Propanol-d8**, ensuring laboratory safety and procedural clarity.

Chemical Identifier:

- Name: **2-Propanol-d8**
- Synonyms: Isopropyl alcohol-d8, isopropanol-d8, Propan-2-ol-d8[1][2]
- CAS Number: 22739-76-0[1][2]

Hazard Identification and Classification

2-Propanol-d8 is classified as a hazardous substance. Understanding its primary hazards is the first step in safe handling.

Hazard Class	Category	Hazard Statement
Flammable Liquid	2	H225: Highly flammable liquid and vapor.[1][2][3]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation.[1][2][3]
Specific Target Organ Toxicity (Single Exposure)	3	H336: May cause drowsiness or dizziness.[1][2][3]

Personal Protective Equipment (PPE)

The following personal protective equipment is essential to wear when handling **2-Propanol-d8** to minimize exposure and ensure personal safety.

Protection Type	Recommended Equipment	Specifications and Remarks
Eye and Face Protection	Safety glasses with side-shields or chemical splash goggles. Face shield if there is a splash hazard.	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[3]
Skin Protection	Chemical-resistant gloves. A fully-buttoned lab coat.	Recommended glove materials include nitrile, butyl, Viton, or neoprene.[4] Inspect gloves before use and use proper glove removal technique.[5]
Respiratory Protection	Generally not required with adequate local exhaust ventilation.	If ventilation is inadequate or for spill cleanup, a NIOSH-approved respirator may be necessary. Use requires enrollment in a respiratory protection program, including medical clearance and fit testing.[4]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is crucial for the safe handling of **2-Propanol-d8**.

1. Preparation and Engineering Controls:

- Work within a certified laboratory chemical fume hood.[\[4\]](#)
- Ensure an emergency eyewash station and safety shower are readily accessible.[\[4\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[1\]](#)[\[3\]](#)
- Ground and bond all containers and receiving equipment to prevent static discharge.[\[1\]](#)[\[2\]](#)
- Keep away from all sources of ignition, including heat, sparks, open flames, and hot surfaces.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#) No smoking in the handling area.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#)

2. Handling the Chemical:

- Use only non-sparking tools.[\[1\]](#)[\[3\]](#)
- Avoid contact with skin and eyes.[\[5\]](#)[\[6\]](#)
- Avoid inhalation of vapor or mist.[\[5\]](#)[\[7\]](#)[\[8\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)[\[3\]](#)[\[6\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)[\[6\]](#)

3. Storage:

- Store in a cool, dry, and well-ventilated area.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- The recommended storage temperature is 15–25 °C.[\[6\]](#)
- Protect from direct sunlight and moisture.[\[3\]](#)
- Store away from incompatible materials such as oxidizing agents, acids, acid anhydrides, and halogens.[\[3\]](#)[\[4\]](#)

Emergency and Spill Response

Immediate and appropriate action during an emergency can significantly mitigate risks.

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention. [1] [2] [9]
Skin Contact	Take off immediately all contaminated clothing. Rinse the skin with plenty of soap and water. [1] [2] [6] [9]
Eye Contact	Immediately rinse the eyes with copious amounts of water for at least 15 minutes, holding the eyelids apart. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1] [2] [6] [9]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] [2] [7] [9]

Spill Cleanup Protocol:

- **Evacuate and Ventilate:** Immediately evacuate non-essential personnel from the spill area. Ensure the area is well-ventilated.
- **Control Ignition Sources:** Eliminate all potential ignition sources.
- **Contain the Spill:** Use a non-combustible absorbent material like sand, earth, or vermiculite to contain the spill.
- **Collect the Absorbed Material:** Use non-sparking tools to collect the absorbed material and place it into a suitable, labeled container for disposal.[\[10\]](#)

- Decontaminate the Area: Clean the spill area thoroughly.

Disposal Plan

Proper disposal of **2-Propanol-d8** and its contaminated waste is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect waste **2-Propanol-d8** and any contaminated materials (e.g., absorbent materials, used gloves) in a designated, compatible, and properly labeled waste container.[\[4\]](#)
- The container should be kept tightly closed and stored in a well-ventilated area, away from incompatible materials.[\[4\]](#)

2. Labeling:

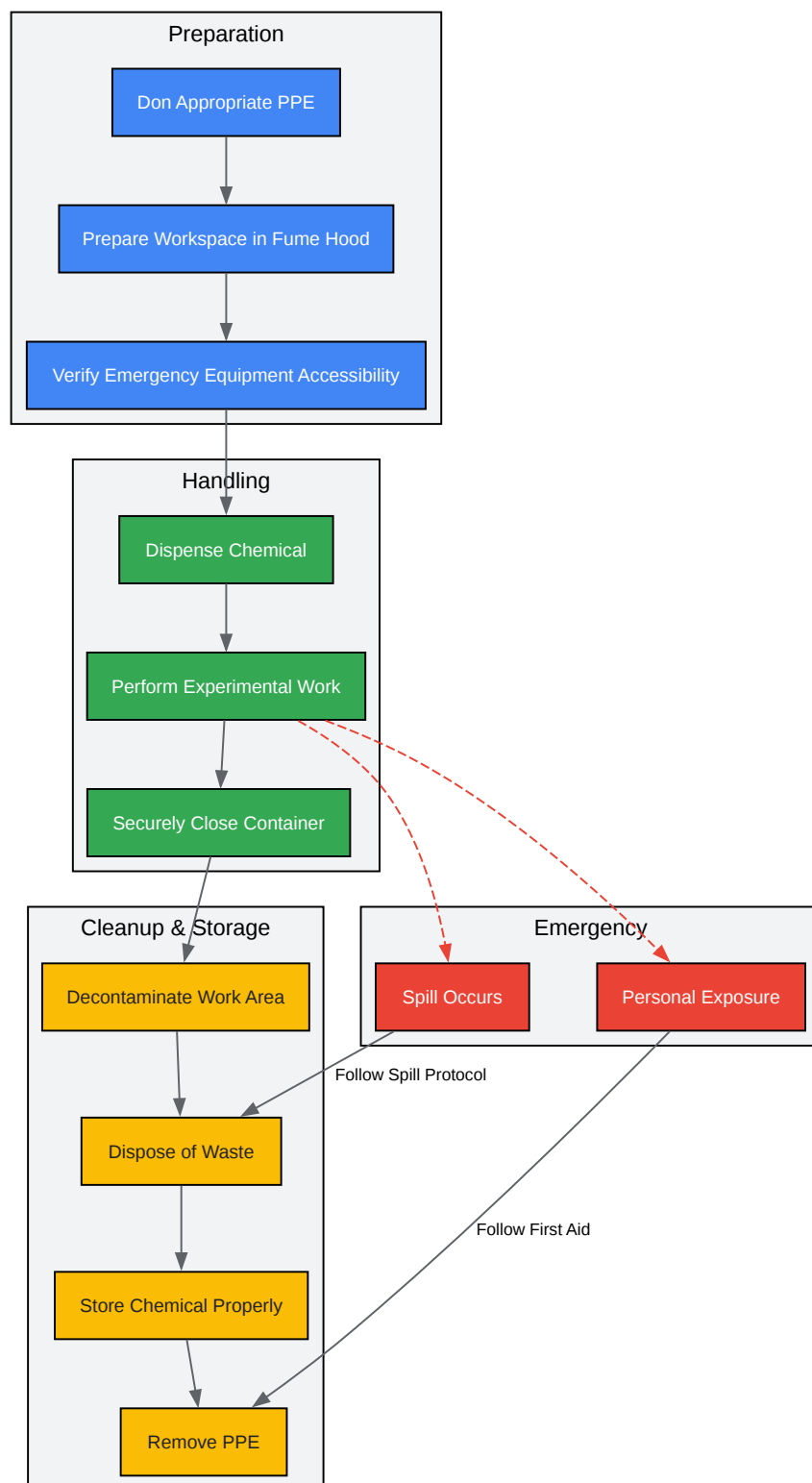
- Attach a completed hazardous waste label to the container as soon as the first waste is added.

3. Disposal:

- Dispose of the waste through a licensed hazardous waste disposal company.
- All disposal activities must be in accordance with federal, state, and local environmental regulations.

Workflow for Safe Handling of 2-Propanol-d8

Workflow for Safe Handling of 2-Propanol-d8

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Caption: Logical workflow for handling **2-Propanol-d8**, from preparation to cleanup and emergency response.

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